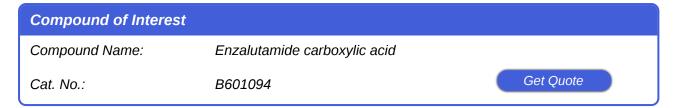


# A Comparative Guide to Enzalutamide Carboxylic Acid Certified Reference Material

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of Certified Reference Materials (CRMs) for **Enzalutamide Carboxylic Acid**, the inactive metabolite of the potent androgen receptor inhibitor, Enzalutamide. Furthermore, it delves into alternative reference materials, analytical methodologies, and the metabolic context of Enzalutamide, offering valuable insights for researchers and professionals in drug development and quality control.

# Section 1: Comparison of Enzalutamide Carboxylic Acid CRM Specifications

Ensuring the accuracy and reliability of analytical data is paramount in pharmaceutical research and quality control. Certified Reference Materials (CRMs) play a crucial role in achieving this. Below is a comparative summary of specifications for **Enzalutamide Carboxylic Acid** CRMs offered by various suppliers.



Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Purity	Storage Condition s
LGC Standards	Enzalutami de Carboxylic Acid	1242137- 15-0	C20H13F4N 3O3S	451.39	Information not readily available	Information not readily available
MedChem Express	Enzalutami de carboxylic acid	1242137- 15-0	C20H13F4N 3O3S	451.39	≥98% (by HPLC)	Powder: -20°C (3 years), 4°C (2 years); In solvent: -80°C (6 months), -20°C (1 month)[1]
ChemScen e	Enzalutami de carboxylic acid	1242137- 15-0	C20H13F4N 3O3S	451.39	≥98%	4°C[2]
Pharmaffili ates	Enzalutami de Carboxylic Acid	1242137- 15-0	C20H13F4N 3O3S	451.39	Information not readily available	2-8°C Refrigerato r[3]
Acanthus Research	Enzalutami de Carboxylic Acid	1242137- 15-0	C20H13F4N 3O3S	-	Information not readily available	Information not readily available[4]
SynThink Research Chemicals	Enzalutami de Carboxylic Acid	1242137- 15-0	C20H13F4N 3O3S	451.4	High Purity	Information not readily available



ARTIS STANDAR DS	Enzalutami		Information	Information		
	de	1242137-			IIIIOIIIIalioii	IIIIOIIIIalioii
	Carboxylic	15-0	-	-	not readily	not readily
					available	available
	Acid					

### Section 2: Alternative Reference Materials for Enzalutamide Analysis

Beyond the primary inactive metabolite, a comprehensive impurity profile of Enzalutamide is critical for drug safety and efficacy. The following table details other key Enzalutamide-related compounds that can serve as essential reference materials in analytical testing.

Compound Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Role/Significa nce
N-desmethyl Enzalutamide	1242137-16-1	C20H14F4N4O2S	450.41	Active metabolite of Enzalutamide with similar potency.
Enzalutamide Impurity C	179232-29-2	C <sub>8</sub> H <sub>6</sub> BrFO <sub>2</sub>	233.03	Process impurity.
Enzalutamide Impurity E	NA	C28H16F7N5O2S	619.5	Process impurity.

## Section 3: Experimental Protocols for Analytical Determination

Accurate quantification of Enzalutamide and its metabolites is crucial for pharmacokinetic studies and quality control. The following are detailed protocols for commonly used analytical methods.



#### High-Performance Liquid Chromatography (HPLC) Method for Enzalutamide and its Impurities

This method is suitable for the determination of Enzalutamide and its process-related impurities in bulk drug substances and pharmaceutical formulations.

- · Chromatographic System:
  - Column: Zorbax SB phenyl (250mm × 4.6mm, 3μm)
  - Mobile Phase: Isocratic elution with a mixture of Ammonium acetate buffer (pH 4.2) and Acetonitrile (45:55 v/v).
  - Flow Rate: 1.0 mL/min
  - Column Temperature: Ambient
  - Detector: UV-Vis at 280 nm
  - Injection Volume: 10 μL
- Sample Preparation:
  - Standard Solution: Accurately weigh and dissolve the Enzalutamide reference standard in the mobile phase to a final concentration of 100 μg/mL.
  - Sample Solution: Accurately weigh a portion of the sample, dissolve it in the mobile phase, and dilute to a final concentration of approximately 100 μg/mL.
- System Suitability:
  - The theoretical plates for the Enzalutamide peak should be not less than 2000.
  - The tailing factor for the Enzalutamide peak should be not more than 1.5.
  - The relative standard deviation of six replicate injections of the standard solution should be not more than 2.0%.

Check Availability & Pricing

# Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Method for Enzalutamide and its Metabolites in Plasma

This highly sensitive and selective method is ideal for pharmacokinetic studies, enabling the simultaneous quantification of Enzalutamide and its major metabolites, N-desmethyl Enzalutamide and Enzalutamide Carboxylic Acid, in biological matrices.

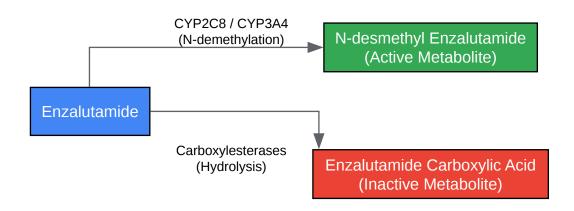
- Chromatographic System:
  - Column: A suitable C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 μm).
  - Mobile Phase: A gradient elution using a mixture of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
  - Flow Rate: 0.3 mL/min.
  - Column Temperature: 40°C.
- Mass Spectrometry Conditions:
  - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
  - Multiple Reaction Monitoring (MRM) Transitions:
    - Enzalutamide: Precursor ion > Product ion (specific m/z values to be optimized).
    - N-desmethyl Enzalutamide: Precursor ion > Product ion (specific m/z values to be optimized).
    - Enzalutamide Carboxylic Acid: Precursor ion > Product ion (specific m/z values to be optimized).
  - Internal Standard: A stable isotope-labeled analog of Enzalutamide (e.g., Enzalutamided6).
- Sample Preparation (Plasma):



- Protein precipitation with acetonitrile followed by centrifugation.
- The supernatant is then diluted and injected into the LC-MS/MS system.

# Section 4: Visualizing Key Pathways and Workflows Metabolic Pathway of Enzalutamide

Enzalutamide undergoes hepatic metabolism primarily through the cytochrome P450 enzymes CYP2C8 and CYP3A4. The major metabolic pathways involve N-demethylation to form the active metabolite, N-desmethyl Enzalutamide, and carboxylation to yield the inactive metabolite, **Enzalutamide Carboxylic Acid**.



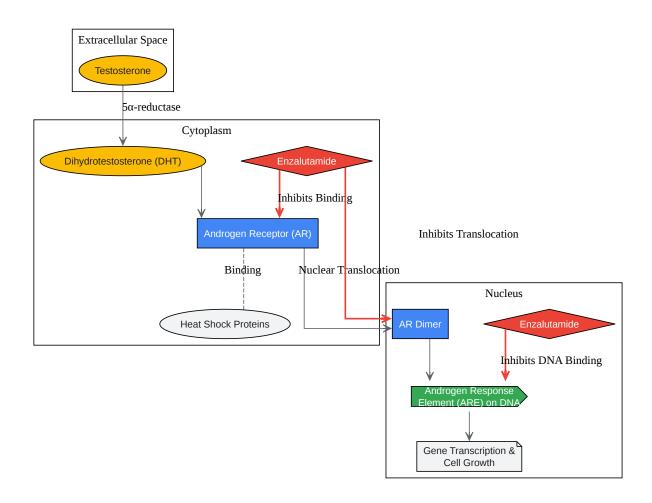
Click to download full resolution via product page

Caption: Metabolic conversion of Enzalutamide.

### Androgen Receptor Signaling Pathway and Enzalutamide's Mechanism of Action

Enzalutamide exerts its therapeutic effect by potently inhibiting multiple steps in the androgen receptor (AR) signaling pathway, which is a key driver of prostate cancer cell growth.





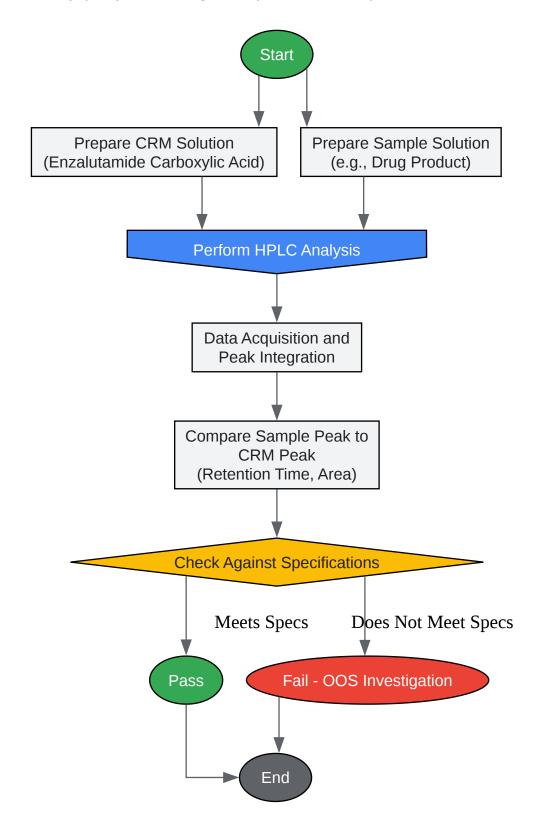
Click to download full resolution via product page

Caption: Enzalutamide's multi-targeted inhibition of AR signaling.



#### **Experimental Workflow for CRM-Based Quality Control**

The use of a Certified Reference Material is integral to a robust quality control workflow for ensuring the identity, purity, and strength of a pharmaceutical product.





Click to download full resolution via product page

Caption: Quality control workflow using a CRM.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. Enzalutamide Certified Reference Standard Acanthus Research [acanthusresearch.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. chromatoscientific.com [chromatoscientific.com]
- 4. Enzalutamide Impurities | SynZeal [synzeal.com]
- To cite this document: BenchChem. [A Comparative Guide to Enzalutamide Carboxylic Acid Certified Reference Material]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b601094#enzalutamide-carboxylic-acid-certified-reference-material-specifications]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





### BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com